

Technical Guide: 1-Ethylpyrrolidin-3-amine - Safety, Handling, and Material Safety Data

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Compound of Interest

Compound Name: 1-Ethylpyrrolidin-3-amine

Cat. No.: B1314340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and material safety data sheet (MSDS) information for **1-Ethylpyrrolidin-3-amine** and its closely related isomers. Due to the limited availability of a specific safety data sheet for the racemic mixture of **1-Ethylpyrrolidin-3-amine**, this guide incorporates data from its enantiomers and structurally similar compounds to provide a thorough understanding of its potential hazards and safe handling procedures. All personnel handling this compound should be adequately trained and aware of the associated risks.

Chemical Identification and Physical Properties

1-Ethylpyrrolidin-3-amine is a substituted pyrrolidine. The following table summarizes its key identification and physical properties, including data for its R-enantiomer.

Property	Data	Reference
Chemical Name	1-Ethylpyrrolidin-3-amine	N/A
CAS Number	(R)-enantiomer: 755039-92-0	[1]
(S)-enantiomer dihydrochloride: 1336912-66-3	[2]	
Molecular Formula	C ₆ H ₁₄ N ₂	[1]
Molar Mass	114.19 g/mol	[1]
Predicted Boiling Point	134.5 ± 8.0 °C	[1]
Predicted Density	0.914 ± 0.06 g/cm ³	[1]
Predicted pKa	9.89 ± 0.40	[1]

Hazard Identification and Classification

Based on data from structurally similar compounds such as 2-(Aminomethyl)-1-ethylpyrrolidine, **1-Ethylpyrrolidin-3-amine** is expected to be a hazardous chemical. The primary hazards are summarized below.

Hazard Class	GHS Classification	Notes
Flammability	Flammable liquid and vapor	Vapors may form explosive mixtures with air, especially at elevated temperatures. Keep away from heat, sparks, open flames, and other ignition sources.[3]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	Direct contact can cause serious chemical burns.[3]
Acute Toxicity	Harmful if swallowed or in contact with skin	Based on analogy with 1-Ethylpyrrolidin-2-ylmethylamine, the acute toxicity is estimated to be: Oral - 500.1 mg/kg, Dermal - 1,100.1 mg/kg.
Respiratory Tract Irritation	Corrosive to the respiratory tract	Inhalation of vapors or mists can cause severe irritation and burns to the respiratory system.
Serious Eye Damage/Eye Irritation	Causes serious eye damage	Direct contact can lead to irreversible eye damage.[4]

Hazard Statements:

- H226: Flammable liquid and vapour.
- H302 + H312: Harmful if swallowed or in contact with skin.
- H314: Causes severe skin burns and eye damage.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.

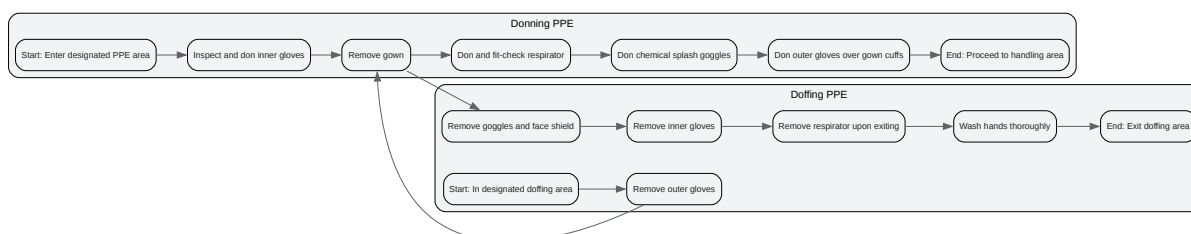
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[5]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **1-Ethylpyrrolidin-3-amine**.

Personal Protective Equipment (PPE)

A generalized workflow for donning and doffing PPE when handling corrosive and flammable amines is outlined below.



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Caption: General workflow for donning and doffing Personal Protective Equipment (PPE).

Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Use explosion-proof electrical/ventilating/lighting equipment.[3]
- Take precautionary measures against static discharge.[3]
- Use only non-sparking tools.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Wash hands thoroughly after handling.[6]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[5]
- Keep containers tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[3]
- Store in a locked-up area.[5]

Emergency Procedures and First Aid

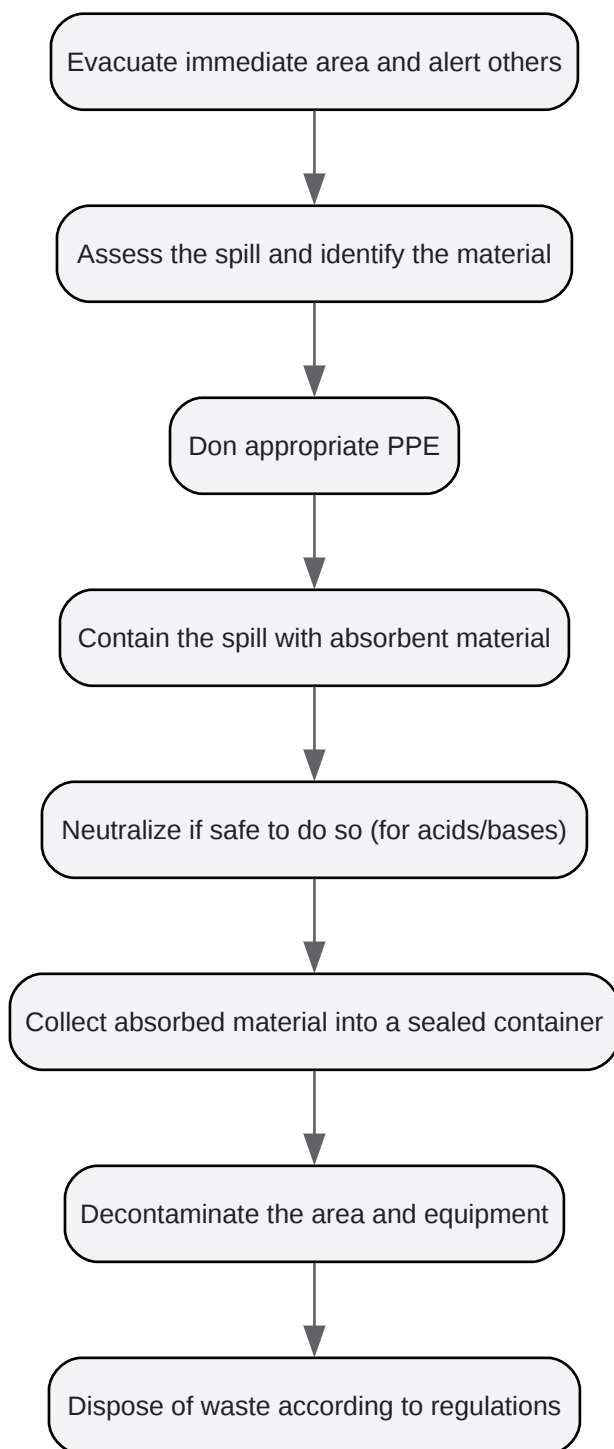
Immediate action is required in case of exposure or spillage.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[6] Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[3]

Spill and Leak Procedures

The logical flow for responding to a chemical spill is depicted in the diagram below.



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Caption: Logical workflow for chemical spill response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[3]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.^[3]

Toxicological Information

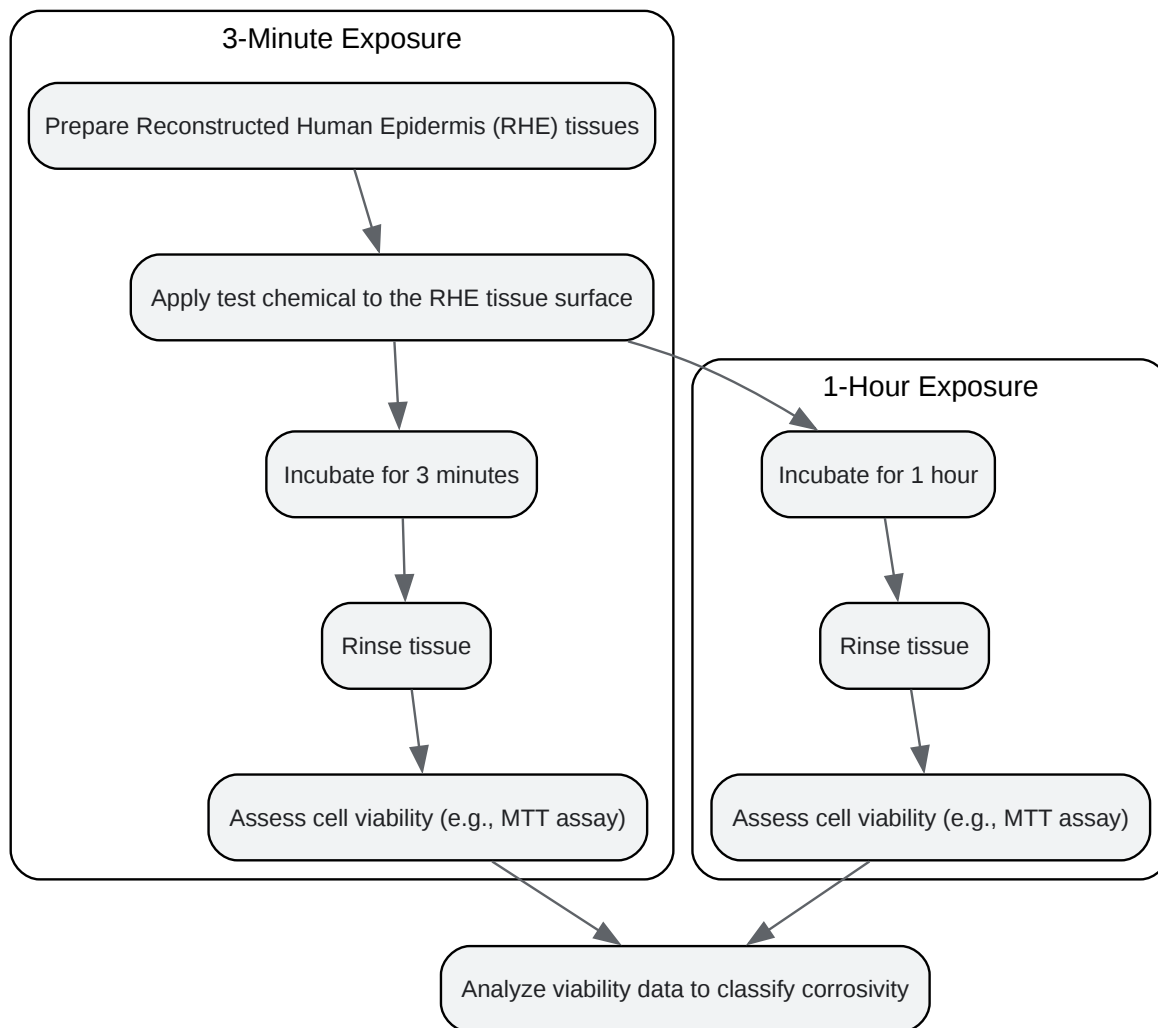
Detailed toxicological studies on **1-Ethylpyrrolidin-3-amine** are not readily available. The following data is based on a structurally related compound, 1-Ethylpyrrolidin-2-ylmethanamine.

Toxicity Metric	Value	Species	Route	Reference
Acute Toxicity Estimate (ATE)	500.1 mg/kg	N/A	Oral	
Acute Toxicity Estimate (ATE)	1,100.1 mg/kg	N/A	Dermal	

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.^[4] The toxicological properties have not been fully investigated.^[3]

Experimental Protocols

Specific experimental protocols for safety testing of **1-Ethylpyrrolidin-3-amine** are not publicly available. However, a general protocol for assessing the skin corrosion/irritation potential of a chemical based on OECD Guideline 431 (In Vitro Skin Corrosion: Reconstructed Human Epidermis (RHE) Test Method) would involve the following conceptual steps.



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Caption: Conceptual workflow for in vitro skin corrosion testing (based on OECD 431).

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[3] Do not empty into drains.[3] Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet. The information provided is based on data for structurally similar

compounds and may not be fully representative of the hazards of **1-Ethylpyrrolidin-3-amine**. All users should conduct their own risk assessments and consult with a qualified safety professional before handling this chemical.

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